

# An In-depth Technical Guide to Butyroin (5-Hydroxy-4-octanone)

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## Compound of Interest

Compound Name: 5-Hydroxy-4-octanone

Cat. No.: B1296008

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## Abstract

Butyroin, systematically known as **5-Hydroxy-4-octanone**, is an organic compound with the CAS Registry Number 496-77-5 and the molecular formula C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>.<sup>[1]</sup> This alpha-hydroxy ketone is a subject of interest across various scientific disciplines, from flavor and fragrance chemistry to potential applications in industrial and biological systems. This technical guide provides a comprehensive overview of Butyroin, including its chemical and physical properties, detailed synthesis protocols, and an exploration of its known and potential biological activities. The information is curated to be a valuable resource for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

Butyroin is a clear, light-yellow liquid characterized by a sweet, buttery, and nutty odor.<sup>[2]</sup> It is practically insoluble in water but soluble in organic solvents such as ethanol.<sup>[3]</sup> The compound's key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	496-77-5	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C8H16O2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	5-hydroxyoctan-4-one	<a href="#">[8]</a>
Synonyms	Butyroin, 5-Octanol-4-one	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molar Mass	144.21 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Density	0.916 g/mL at 25°C	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	187.7 °C at 760 mmHg	<a href="#">[2]</a>
80-82 °C at 10 mmHg		<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	-10 °C	<a href="#">[3]</a>
Flash Point	175 °F (79.4 °C)	<a href="#">[3]</a>
Refractive Index (nD20)	1.4315	<a href="#">[3]</a> <a href="#">[6]</a>
Solubility	Practically insoluble in water; soluble in ethanol	<a href="#">[3]</a> <a href="#">[8]</a>

## Synthesis of Butyroin

The synthesis of Butyroin can be achieved through several methods. The classical approach involves the acyloin condensation of an ester.

## Experimental Protocol: Acyloin Condensation of Ethyl Butyrate

This protocol describes the synthesis of Butyroin from ethyl butyrate using sodium metal in an inert solvent.

### Materials:

- Ethyl butyrate (butyric acid ethyl ester)

- Sodium metal, finely dispersed
- Anhydrous diethyl ether or toluene
- Dilute sulfuric acid or acetic acid
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for reflux, extraction, and distillation
- Inert atmosphere setup (e.g., nitrogen or argon)

**Procedure:**

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a reflux condenser, a mechanical stirrer, and a dropping funnel. The entire apparatus is thoroughly dried and purged with an inert gas.
- **Reaction:** A dispersion of sodium metal in anhydrous diethyl ether is placed in the reaction flask. Ethyl butyrate is added dropwise from the dropping funnel to the stirred suspension of sodium at a rate that maintains a gentle reflux.
- **Reaction Monitoring:** The reaction is monitored by the disappearance of the sodium metal and the formation of a viscous product. The reaction is typically refluxed for several hours to ensure completion.
- **Quenching:** After the reaction is complete, the mixture is cooled in an ice bath. The excess sodium is cautiously destroyed by the slow addition of ethanol, followed by the careful addition of water.
- **Acidification and Extraction:** The mixture is acidified with dilute sulfuric acid or acetic acid. The organic layer is separated, and the aqueous layer is extracted multiple times with diethyl ether.
- **Washing and Drying:** The combined organic extracts are washed with water, a dilute sodium bicarbonate solution, and finally with brine. The organic layer is then dried over anhydrous

magnesium sulfate.

- Purification: The solvent is removed by rotary evaporation. The crude Butyroin is then purified by vacuum distillation to yield a clear, light-yellow liquid.[2]



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Caption: A simplified workflow for the synthesis of Butyroin via acyloin condensation.

## Biological Activity and Potential Applications

While primarily used in the flavor and fragrance industry, emerging evidence suggests potential biological roles for Butyroin and related compounds.

### Interaction with Gut Microbiome

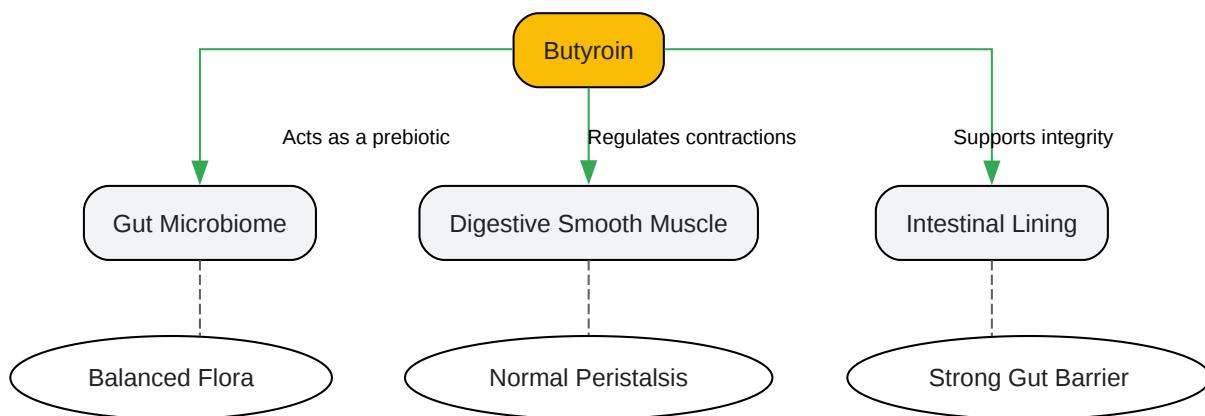
Some studies suggest that Butyroin may act as a prebiotic, promoting the growth of beneficial gut bacteria.[4] A balanced gut microbiome is crucial for proper digestion, nutrient absorption, and immune function.[4] By fostering a healthy gut environment, Butyroin could potentially alleviate digestive issues such as bloating and constipation.[4]

### Regulation of Digestive Motility

Preliminary research indicates that Butyroin might influence the smooth muscle contractions of the digestive tract, a process known as peristalsis.[4] By potentially modulating these contractions, Butyroin could help in maintaining a regular digestive rhythm, preventing issues related to overly rapid or sluggish gut motility.[4]

### Support of Intestinal Barrier Function

Butyroin has been suggested to support the integrity of the intestinal lining.<sup>[4]</sup> It may promote the production of proteins essential for maintaining the tight junctions between intestinal cells, thereby strengthening the gut barrier and preventing the leakage of harmful substances into the bloodstream.<sup>[4]</sup>



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Caption: Potential biological effects of Butyroin on the digestive system.

## Analytical Methods

The analysis of Butyroin in various matrices is typically performed using chromatographic techniques coupled with mass spectrometry.

## Experimental Protocol: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the qualitative and quantitative analysis of Butyroin.

### Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., non-polar or medium-polarity)

- High-purity helium as the carrier gas
- Butyroin standard for calibration
- Organic solvent for sample dilution (e.g., dichloromethane or hexane)
- Sample vials and syringes

**Procedure:**

- Sample Preparation: The sample containing Butyroin is dissolved in a suitable organic solvent. If necessary, extraction and clean-up steps are performed to remove interfering matrix components.
- Instrument Setup: The GC-MS is configured with appropriate parameters for the column type and analyte. This includes setting the injector temperature, oven temperature program, carrier gas flow rate, and MS acquisition parameters (e.g., scan range, ionization mode).
- Calibration: A series of standard solutions of Butyroin at known concentrations are prepared and injected into the GC-MS to generate a calibration curve.
- Sample Analysis: An aliquot of the prepared sample is injected into the GC. The components are separated based on their volatility and interaction with the column's stationary phase.
- Detection and Identification: As Butyroin elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum, which is a unique fingerprint of the molecule, is used for identification by comparison to a spectral library or the standard.
- Quantification: The peak area of Butyroin in the sample chromatogram is compared to the calibration curve to determine its concentration.

## Conclusion

Butyroin is a versatile molecule with established applications and emerging areas of interest. Its well-defined chemical properties and synthesis routes make it an accessible compound for research. The preliminary findings on its potential biological activities, particularly in the context of gut health, suggest that Butyroin and its derivatives may warrant further investigation for their

therapeutic potential. This guide provides a foundational understanding of Butyroin to support and inspire future research and development endeavors.

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